

Application Notes and Protocols for Gossyplure in Cotton Fields

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Compound of Interest

Compound Name: Gossyplure

Cat. No.: B1671994

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Introduction

Gossyplure, the synthetic sex pheromone of the pink bollworm (*Pectinophora gossypiella*), is a critical component in Integrated Pest Management (IPM) programs for cotton cultivation.[1][2] It is primarily utilized to disrupt the mating communication between male and female moths, thereby reducing the pest population and minimizing crop damage.[1][3][4] This document provides detailed application notes, experimental protocols, and efficacy data for the use of **Gossyplure** in cotton fields, intended for researchers, scientists, and drug development professionals. **Gossyplure** is a 1:1 mixture of the (Z,Z) and (Z,E) isomers of 7,11-hexadecadienyl acetate.[1]

Principle of Mating Disruption

The primary application of **Gossyplure** is for mating disruption.[2][3] This technique involves saturating the atmosphere of a cotton field with synthetic pheromones.[1][3] The high concentration of **Gossyplure** in the air makes it difficult for male moths to locate female moths that are releasing their natural pheromone plumes, thus preventing mating.[3] This disruption of the reproductive cycle leads to a significant reduction in fertile eggs and subsequent larval infestations and crop damage.[1][3]

Gossyplure Formulations

Gossyplure is commercially available in various slow-release formulations to ensure its persistence in the field. Common formulations include:

- Rope Dispensers (e.g., PB-Rope, PB Knot): Polyethylene tubes containing **Gossyplure** are manually tied or twisted around the main stem of cotton plants.[1][5]
- Hollow Fibers (e.g., NoMate® PBW): **Gossyplure** is encapsulated in hollow fibers that are applied to the cotton plants.[1][6]
- Plastic Laminates (e.g., Disrupt®): The pheromone is embedded in a three-layered plastic flake and can be applied by air.[1][7]
- Microencapsulated Sprays: **Gossyplure** is enclosed in microcapsules and applied as a spray.[1]
- Wax-based Formulations (e.g., SPLAT®): A specialized wax-based formulation for slow and sustained release of the pheromone.[8]

Quantitative Data on Gossyplure Application and Efficacy

The following tables summarize quantitative data from various studies on the application rates and efficacy of different **Gossyplure** formulations.

Table 1: Comparison of **Gossyplure** Application Techniques and Efficacy

Technique/ Formulation	Application Rate	% Reduction in Moth Catches	% Reduction in Mating	% Reduction in Boll Infestation/ Damage	Reference
Hand-applied 50-µl drops	3.7 g a.i./ha	81%	91%	-	[1]
Microencaps ulated Spray	10 g a.i./ha (5 applications)	-	-	Equal to insecticide sprays	[9]
PB-Rope Dispensers	1000 dispensers/h a	Significant reduction	-	Comparable to insecticides	[9][10]
PB-Rope Dispensers	200 dispensers/ac re	-	-	4.73% damage vs 31.04% in control	[4]
Gossyplure (Brazil)	-	-	-	84% reduction in center of treated area	[4]
Gossyplure H.F. (NoMate PBW)	15 gr/acre (3- 4 applications)	-	-	Similar to insecticide- treated fields	[11]
PBW-ROPE	~1000 dispensers/h a (78 g a.i./ha)	97% reduction in August	-	Not significantly different from insecticides	[10][12]
SPLAT-PBW	125 g/acre (at 30, 60-65, 90-95, 120- 125 days after sowing)	-	-	-	[8]

Table 2: Synergistic Effects of **Gossyplure** with Insecticides

Treatment	Formulation	Active Ingredients	Mean % Infested Flowers	Mean % Damaged Open Bolls	Reference
Disrupt (-)	Gossyplure	Gossyplure	2.8a	15.4a	[13]
Disrupt (+)	Gossyplure + Permethrin	Gossyplure + Permethrin	1.6b	10.2b	[13]
NoMate PBW (-)	Gossyplure	Gossyplure	1.5b	6.9c	[13]
NoMate PBW (+)	Gossyplure + Permethrin	Gossyplure + Permethrin	1.4b	6.5c	[13]
Insecticides Only	Trichlorfon	Trichlorfon	1.3b	6.2c	[13]

Means in the same column followed by the same letter are not significantly different ($P > 0.05$).

Experimental Protocols

Protocol 1: Monitoring Pink Bollworm Populations Using Gossyplure-Baited Traps

1. Objective: To monitor the seasonal population dynamics of male pink bollworm moths to inform pest management decisions.[\[1\]](#)

2. Materials:

- Delta or Funnel traps[\[1\]](#)

- **Gossyplure** pheromone lures[1]
- Sticky trap liners or a killing agent[1]
- Stakes or posts for trap installation[1]

3. Procedure:

- **Trap Placement:** Install traps at a density of at least one trap per 2 hectares.[1] Place traps within the cotton field, at least 30 meters from the field borders.[1]
- **Trap Height:** Mount traps on stakes at the height of the cotton canopy and adjust as the crop grows.[1]
- **Trap Maintenance:** Check traps weekly on the same day.[1] Count and record the number of captured male moths.[1] Lures should be replaced at regular intervals, for example, every 30 days, to maintain their efficacy.[14]

Protocol 2: Field Application of Gossyplure for Mating Disruption

1. Objective: To establish a uniform distribution of **Gossyplure** dispensers throughout the target area to ensure atmospheric saturation with the pheromone.[3]

2. Materials:

- Selected **Gossyplure** formulation (e.g., PB-Rope, hollow fibers, SPLAT)
- Application equipment as per formulation (e.g., manual labor for ropes, aircraft for some sprays)
- Field map

3. Procedure:

- **Timing:** Apply the **Gossyplure** formulation at the pin-head square stage of the cotton plants (approximately 35-40 days after sowing).[1][5]
- **Field Layout:** Divide the field into a grid pattern to ensure even distribution of dispensers.[3]
- **Application:**
 - **Rope Formulations:** Twist dispensers around the main stem of the cotton plant.[1][5] Do not twist too tightly to avoid constricting stem growth.[5]
 - **Other Formulations:** Apply uniformly throughout the acreage according to the manufacturer's instructions.[5]

- Border Application: Pay special attention to the borders of the treated area to minimize moth immigration.[3] For some rope formulations, a higher density (e.g., 1 rope/meter) is recommended for the border.[5]

Protocol 3: Evaluating the Efficacy of Gossyplure in Mating Disruption

1. Objective: To evaluate the efficacy of a **Gossyplure** formulation in reducing pink bollworm infestation and crop damage compared to conventional insecticide treatment and an untreated control.[1]

2. Experimental Design:

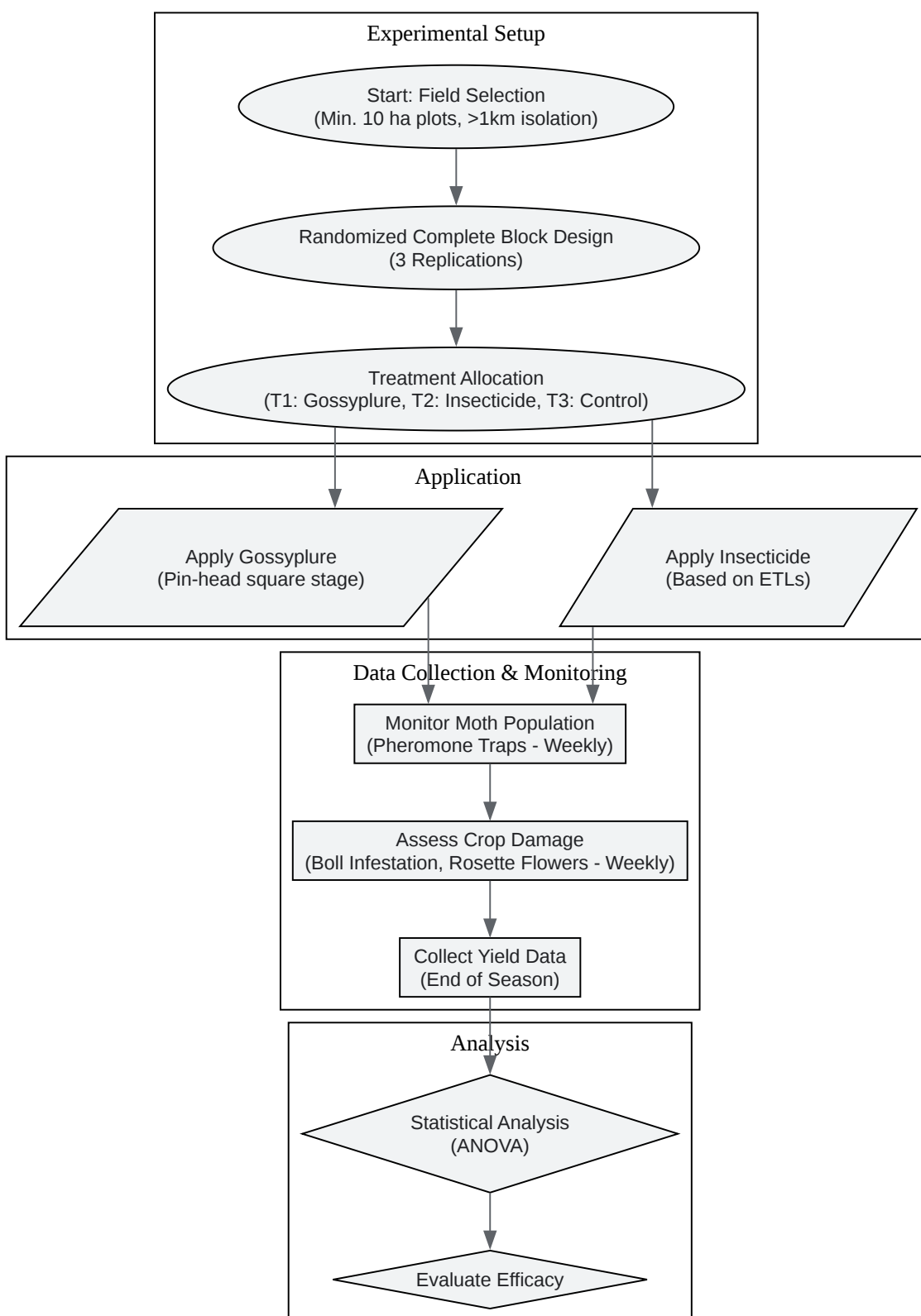
- Treatments:
- T1: **Gossyplure** formulation at the recommended application rate.[1]
- T2: Standard insecticide application program.[1]
- T3: Untreated control.[1]
- Plot Size: Minimum of 10 hectares per treatment to minimize edge effects, with an isolation distance of at least 1 km between plots.[1]
- Replication: At least three replications for each treatment.[1]
- Layout: Randomized Complete Block Design (RCBD).[1]

3. Data Collection:

- Moth Population Monitoring: Deploy pheromone-baited traps in all plots and record moth catches regularly.[4] A significant reduction in moth catches in the treated plots is an indicator of successful communication disruption.[4]
- Boll Infestation Assessment:
- Randomly collect a predetermined number of green bolls from each plot at regular intervals.
- Dissect the bolls and record the number of infested bolls and the number of larvae.
- Flower Damage Assessment:
- Count the number of "rosette" flowers (flowers showing symptoms of pink bollworm infestation).
- Yield Data:
- At the end of the season, harvest cotton from designated subplots within each plot to determine the seed cotton yield.

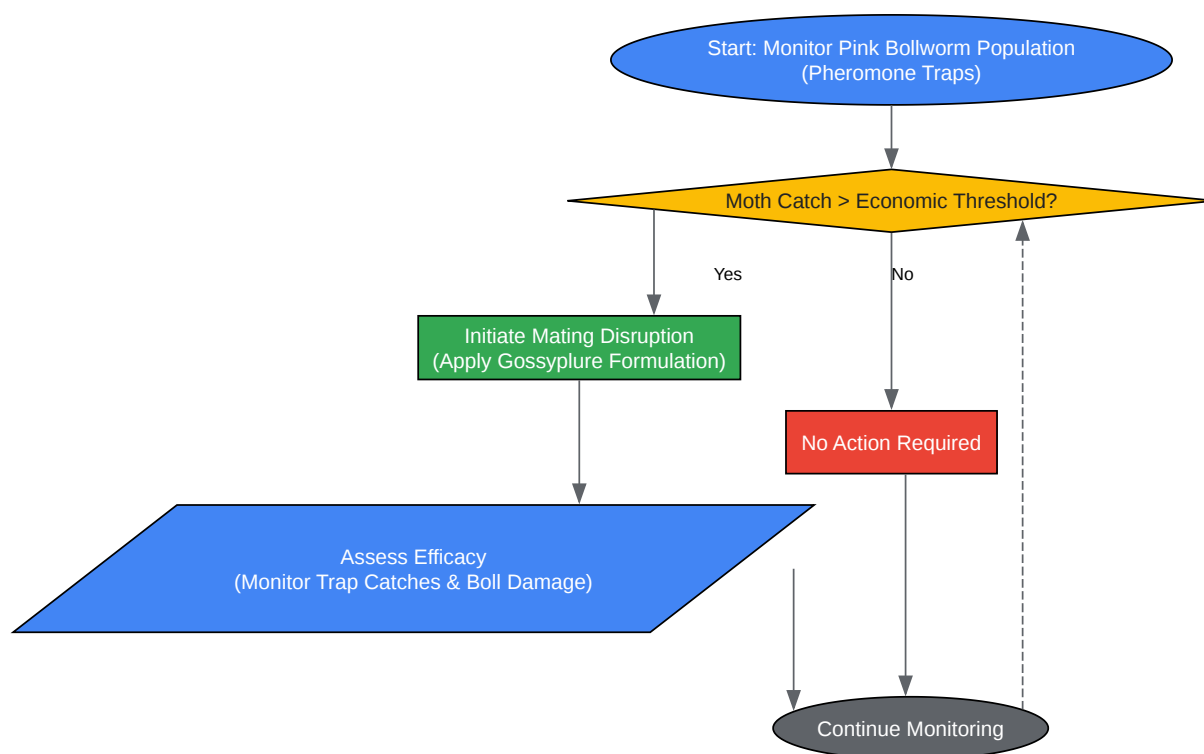
4. Statistical Analysis: Use appropriate statistical methods (e.g., ANOVA) to determine if there are significant differences between the treatments for all the collected parameters.[2]

Visualizations



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Caption: Experimental workflow for evaluating **Gossyplure** efficacy.



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Caption: Decision workflow for **Gossyplure** application.

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